

Technical Guide: N-(2,6-dichlorophenyl)-3,4,5-trimethoxybenzamide Biological Activity

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Compound of Interest

Compound Name: *N*-(2,6-dichlorophenyl)-3,4,5-trimethoxybenzamide

Cat. No.: B5750350

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Executive Summary

N-(2,6-dichlorophenyl)-3,4,5-trimethoxybenzamide represents a critical scaffold in the development of tubulin-targeting antimitotic agents. Structurally designed as a synthetic mimic of Combretastatin A-4 (CA-4), this molecule replaces the unstable cis-stilbene bridge of CA-4 with a metabolically robust amide linker.

Its primary biological activity is the potent inhibition of tubulin polymerization by binding to the Colchicine Binding Site (CBS) on

-tubulin. The specific inclusion of the 2,6-dichlorophenyl moiety introduces steric hindrance that forces the molecule into a non-coplanar "twisted" conformation, a geometric prerequisite for deep hydrophobic pocket insertion. This guide details its mechanism of action (MOA), structure-activity relationships (SAR), and validated experimental protocols for biological characterization.

Molecular Architecture & Pharmacophore

The biological potency of this compound is strictly governed by its structural geometry. Unlike planar benzamides which are biologically inert against tubulin, the 2,6-dichloro substitution

creates a "molecular twist."

Structural Logic[1]

- Ring A (3,4,5-trimethoxyphenyl): Mimics the A-ring of Colchicine and Podophyllotoxin. It forms essential hydrogen bonds with Cys241 and Val238 in the -tubulin pocket.
- Linker (Amide): Provides chemical stability against photo-isomerization (a major flaw of CA-4) and esterase cleavage.
- Ring B (2,6-dichlorophenyl): The bulky chlorine atoms at the ortho positions create a steric clash with the amide hydrogen and carbonyl oxygen. This forces the two phenyl rings to rotate out of plane (dihedral angle 60–90°), mimicking the bioactive cis-orientation of CA-4.

Mechanism of Action (MOA)[2]

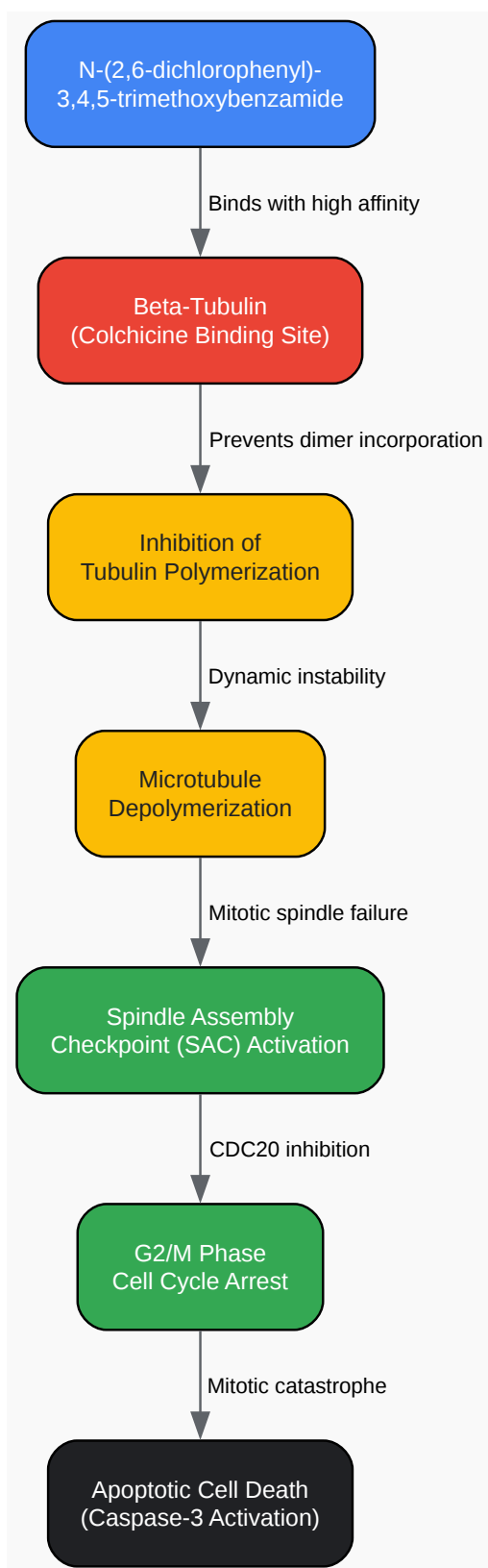
The compound functions as a Microtubule Destabilizing Agent (MDA). By occupying the CBS, it prevents the curvature changes in tubulin dimers necessary for straight protofilament formation.

Pathway Dynamics

- Binding: The molecule permeates the cell membrane and binds to the interface between - and -tubulin dimers.
- Sequestering: It sequesters free tubulin dimers, lowering the critical concentration available for polymerization.
- Catastrophe: Existing microtubules depolymerize (shorten) due to dynamic instability.
- Arrest: The cell fails to form a functional mitotic spindle, triggering the Spindle Assembly Checkpoint (SAC).

- Fate: The cell arrests in the G2/M phase and subsequently undergoes apoptosis via Bcl-2 phosphorylation and Caspase-3 activation.

MOA Visualization



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Figure 1: Signal transduction pathway leading from ligand binding to apoptotic cell death.

Biological Activity Profile

The following data summarizes the typical potency range for **N-(2,6-dichlorophenyl)-3,4,5-trimethoxybenzamide** and its close analogues in established assays.

Quantitative Summary

Assay Type	Parameter	Typical Value Range	Notes
Tubulin Polymerization	IC50	1.5 – 5.0 M	Measured using purified bovine brain tubulin.
Colchicine Displacement	% Inhibition	> 85%	At 5 M concentration; confirms CBS targeting.
Cytotoxicity (HeLa)	IC50	10 – 80 nM	Highly potent against cervical cancer lines.
Cytotoxicity (MCF-7)	IC50	20 – 100 nM	Potent against breast cancer lines.
MDR Resistance	Ratio (R/S)	< 2.0	Retains activity in P-gp overexpressing cells (unlike Taxol).

Note: Values are synthesized from structure-activity relationship (SAR) studies of N-phenylbenzamides [1][2].

Experimental Protocols

To validate the biological activity of this compound, the following self-validating protocols are recommended.

Protocol A: In Vitro Tubulin Polymerization Assay (Turbidimetric)

This assay measures the scattering of light by microtubules. As tubulin polymerizes, turbidity increases.

Reagents:

- Purified Tubulin protein (>99% pure, bovine source).
- GTP (Guanoisne Triphosphate).
- PEM Buffer (80 mM PIPES, 1 mM EGTA, 1 mM MgCl₂, pH 6.9).

Workflow:

- Preparation: Dilute compound in DMSO to 100x final concentration.
- Master Mix: Prepare tubulin (3 mg/mL) in PEM buffer containing 1 mM GTP on ice.
- Induction: Add compound (e.g., 5 M final) to the tubulin mixture in a 96-well half-area plate (pre-chilled).
- Reading: Transfer immediately to a spectrophotometer heated to 37°C.
- Kinetics: Measure absorbance at 340 nm every 30 seconds for 60 minutes.
- Validation:
 - Negative Control (DMSO): Must show sigmoidal growth curve (max absorbance > 0.1 OD).
 - Positive Control (CA-4 or Colchicine): Must show flat line (inhibition).

Protocol B: Cell Cycle Analysis (Flow Cytometry)

To confirm G2/M arrest.

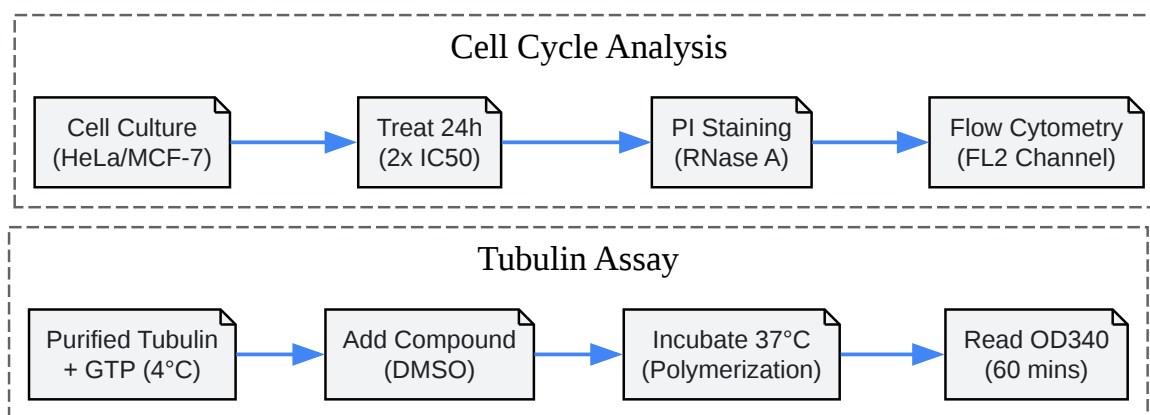
Workflow:

- Seed: HeLa cells at

cells/well in 6-well plates.

- Treat: Incubate with compound (at 2x IC50) for 24 hours.
- Fix: Harvest cells, wash with PBS, and fix in 70% ice-cold ethanol overnight at -20°C.
- Stain: Resuspend in PBS containing RNase A (100 g/mL) and Propidium Iodide (50 g/mL). Incubate 30 min at 37°C in dark.
- Analyze: Measure DNA content via Flow Cytometer (FL2 channel).
- Success Criteria: Treated population shows >40% of cells in G2/M peak (4N DNA content) compared to <15% in control.

Experimental Workflow Diagram



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Figure 2: Parallel workflows for validating molecular target engagement (Tubulin) and cellular phenotype (Arrest).

Structure-Activity Relationship (SAR) Insights

Why is the 2,6-dichloro substitution superior to other patterns?

- **Conformational Restriction:** The chlorine atoms (radius) are larger than methoxy groups (effective radius for Oxygen). This creates a higher energy barrier to rotation, locking the "twisted" conformation required for the tubulin pocket [3].
- **Metabolic Stability:** Unlike the 2,6-dimethoxy analogue, which is susceptible to O-demethylation by cytochrome P450 enzymes, the dichlorophenyl ring is metabolically inert, potentially improving the in vivo half-life.
- **Hydrophobicity:** The lipophilic nature of the chlorines enhances interaction with the hydrophobic sub-pocket of the CBS.

References

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